

Application Notes and Protocols: N3-kethoxal in Studying Transcription Dynamics

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Compound of Interest

Compound Name: N3-kethoxal

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Introduction

N3-kethoxal is a versatile chemical probe that has emerged as a powerful tool for studying the dynamics of transcription and RNA structure.[1][2][3][4] Its ability to selectively label single-stranded guanines (G) in nucleic acids underpins its utility in various high-throughput sequencing techniques.[1][2][5] This document provides detailed application notes and protocols for two key **N3-kethoxal**-based methods: Kethoxal-assisted single-stranded DNA sequencing (KAS-seq) for monitoring transcription dynamics and Keth-seq for transcriptome-wide RNA structure mapping.[1][5]

N3-kethoxal is an azide-containing derivative of kethoxal, a compound known to react specifically with the N1 and N2 positions of guanine in single-stranded nucleic acids.[6] This modification allows for the subsequent attachment of biotin via click chemistry, enabling the enrichment of labeled DNA or RNA fragments for sequencing.[5][7] The rapid and reversible nature of the **N3-kethoxal** labeling makes it particularly suitable for capturing transient events in transcription and RNA folding.[1][2][8]

Key Applications of N3-kethoxal in Transcription Research

- **Global Transcription Dynamics:** KAS-seq allows for the genome-wide mapping of single-stranded DNA (ssDNA) regions, which are hallmarks of active transcription bubbles.[\[6\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) This provides a direct readout of transcriptionally engaged RNA polymerases.[\[7\]](#)[\[9\]](#)
- **Enhancer Activity:** The method can identify active enhancers based on the presence of ssDNA, offering insights into gene regulatory landscapes.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- **RNA Polymerase I, II, and III Activity:** KAS-seq can simultaneously measure the activities of all three major RNA polymerases.[\[6\]](#)[\[7\]](#)[\[9\]](#)
- **Transcriptome-wide RNA Structure Mapping:** Keth-seq provides a snapshot of RNA secondary structures in vivo, which is crucial for understanding RNA function and regulation.[\[1\]](#)[\[4\]](#)
- **RNA-RNA Interactions:** A recent adaptation, KARR-seq, utilizes **N3-kethoxal** to capture and identify RNA-RNA interactions and higher-order RNA structures within cells.[\[13\]](#)[\[14\]](#)

Data Presentation: Quantitative Insights from N3-kethoxal Based Methods

The following tables summarize key quantitative parameters associated with KAS-seq and Keth-seq experiments, providing a reference for experimental design and data interpretation.

Parameter	KAS-seq	Reference
Input Material	As few as 1,000 cells; also applicable to tissues	[6] [9] [10] [11] [12]
Labeling Time	5 - 10 minutes	[6] [7] [8] [9] [10]
Peak Number Reduction with Transcription Inhibitors	DRB: 57% reduction; Triptolide: 93% reduction	[5]
Total Procedure Time (pre-library)	3 - 4 hours	[7] [8] [15]

Parameter	Keth-seq	Reference
Cellular Labeling Time	Signal detected in 1 minute, saturated in 5 minutes	[1]
Reversibility of Labeling	Thoroughly removed after 10 minutes at 95°C with 50 mM GTP	[2]
Specificity	Reacts with single-stranded guanine; no reaction with m1G and m2G, but labels m7G	[2]

Experimental Protocols

Kethoxal-assisted single-stranded DNA sequencing (KAS-seq)

This protocol outlines the key steps for performing KAS-seq to map single-stranded DNA regions genome-wide.

1. N3-kethoxal Labeling of Cells:

- Prepare a 500 mM **N3-kethoxal** stock solution in DMSO.[16][17]
- Dilute the stock solution to a final concentration of 5 mM in pre-warmed (37°C) cell culture medium.[16][17]
- For adherent cells, add the labeling medium directly to the culture dish. For suspension cells, resuspend the cell pellet in the labeling medium.
- Incubate for 5-10 minutes at 37°C.[6][7]

2. Genomic DNA Isolation:

- Immediately after labeling, harvest the cells and isolate genomic DNA using a standard kit (e.g., PureLink Genomic DNA Mini Kit).
- Elute the DNA in 25 mM K3BO3 (pH 7.0).[7]

3. Biotinylation of Labeled DNA:

- Prepare a click reaction mixture containing the isolated genomic DNA, DBCO-biotin, and a suitable buffer.
- Incubate the reaction at 37°C for 1.5 hours with shaking to facilitate the copper-free click reaction.[\[16\]](#)[\[17\]](#)
- Treat with RNase A to remove any contaminating RNA.[\[16\]](#)[\[17\]](#)

4. DNA Fragmentation and Enrichment:

- Fragment the biotinylated DNA to the desired size range (e.g., 200-500 bp) by sonication.[\[16\]](#)[\[17\]](#)
- Enrich the biotinylated DNA fragments using streptavidin-coated magnetic beads.

5. Library Preparation and Sequencing:

- Perform end-repair, A-tailing, and adapter ligation on the enriched DNA fragments.
- Amplify the library by PCR.
- Sequence the library on a high-throughput sequencing platform.

Keth-seq for Transcriptome-wide RNA Structure Mapping

This protocol details the procedure for using **N3-kethoxal** to probe RNA secondary structure.

1. In Vivo RNA Labeling:

- Add **N3-kethoxal** directly to the cell culture medium to a final concentration of 2-5 mM.
- Incubate for 1-5 minutes at 37°C.[\[1\]](#)

2. Total RNA Isolation:

- Harvest the cells and immediately isolate total RNA using a standard method (e.g., TRIzol extraction).

3. Biotinylation of Labeled RNA:

- Perform a copper-free click reaction to attach biotin to the **N3-kethoxal**-labeled guanines using DBCO-biotin.[\[1\]](#)
- This reaction is typically carried out for 2 hours at 37°C in a borate buffer to stabilize the kethoxal-guanine adduct.[\[1\]](#)

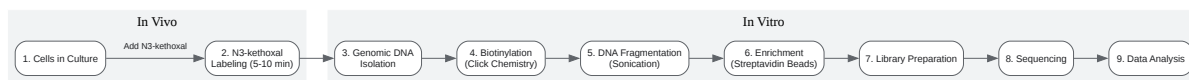
4. RNA Fragmentation and Library Construction:

- Fragment the biotinylated RNA by sonication. Note: Do not use high-temperature fragmentation methods as this can reverse the **N3-kethoxal** labeling.[1]
- Construct a sequencing library from the fragmented RNA. This typically involves reverse transcription, which will be stopped at the site of **N3-kethoxal** modification.
- A control library can be prepared by treating an aliquot of the labeled RNA under conditions that reverse the **N3-kethoxal** adduct (e.g., heating) before reverse transcription.[1]

5. Sequencing and Data Analysis:

- Sequence the library.
- The positions of reverse transcription stops indicate single-stranded guanines in the original RNA molecule.

Visualizations



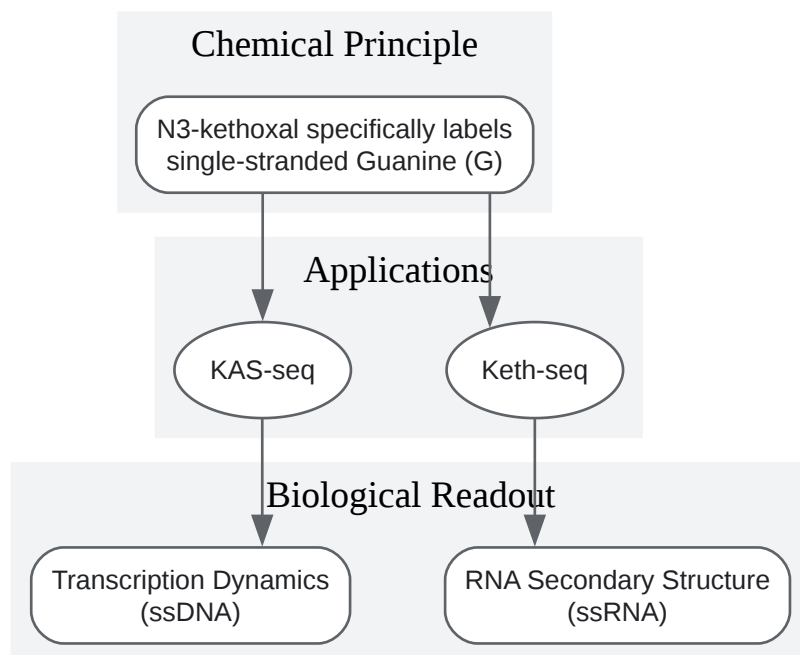
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KAS-seq Experimental Workflow



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Keth-seq Experimental Workflow



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Logical Relationship of **N3-kethoxal** Applications

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